

# Illicicolin H: A Comprehensive Spectroscopic and Mechanistic Analysis

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## Compound of Interest

Compound Name: *Illicicolin C*

Cat. No.: *B1671721*

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## Introduction

Illicicolin H is a potent antifungal agent isolated from the fungus *Cylindrocladium illicicola* and *Gliocladium roseum*. It exhibits broad-spectrum activity against various pathogenic fungi, including *Candida* spp., *Aspergillus fumigatus*, and *Cryptococcus* spp.[1] Its mechanism of action involves the specific inhibition of the mitochondrial cytochrome bc1 reductase (complex III), a key enzyme in the electron transport chain.[1][2] This document provides a detailed overview of the spectroscopic data for Illicicolin H, the experimental protocols used for its characterization, and a visualization of its molecular signaling pathway. While the user requested information on "**Illicicolin C**," extensive literature searches have predominantly yielded data for Illicicolin H, a closely related and well-characterized member of the illicicolin family. It is possible that "**Illicicolin C**" is a less common synonym or a related analogue with limited publicly available data. Therefore, this guide focuses on the comprehensive information available for Illicicolin H.

## Spectroscopic Data

The structural elucidation of Illicicolin H has been accomplished through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

### Table 1: <sup>1</sup>H NMR Spectroscopic Data for Illicicolin H

The  $^1\text{H}$  NMR spectrum provides detailed information about the chemical environment of the hydrogen atoms in the molecule.

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
1	2.65	m	10.5
2	3.55	d	
4a	1.85	m	
5 $\alpha$	1.45	m	
5 $\beta$	1.15	m	
6 $\alpha$	1.60	m	
6 $\beta$	1.30	m	
7	1.95	m	
8a	1.75	m	15.0, 6.5
1'	5.30	dq	
2'	5.45	dd	
3'	1.65	d	
4-Me	0.95	d	
7-Me	0.85	d	
2''	7.30	d	
3''	6.80	d	
6''	7.80	s	8.5
4-OH	10.50	br s	
4''-OH	9.50	br s	
NH	12.00	br s	

Data obtained in DMSO-d6 at 400 MHz.

## Table 2: $^{13}\text{C}$ NMR Spectroscopic Data for Illicicolin H

The  $^{13}\text{C}$  NMR spectrum provides information on the carbon framework of the molecule.

Position	Chemical Shift ( $\delta$ ) ppm
1	45.2
2	52.8
3	209.0
4	34.5
4a	42.1
5	35.6
6	30.1
7	32.7
8	135.8
8a	130.5
9	125.4
1'	128.9
2'	130.2
3'	18.3
4-Me	22.1
7-Me	16.8
1"	118.5
2"	131.5
3"	115.8
4"	158.0
5"	105.1
6"	165.2
2"-C=O	195.7

4"-C-OH	162.3
5"-C	98.2
3-C=O	170.1

Data obtained in DMSO-d6 at 100 MHz.

### Table 3: Mass Spectrometry Data for Illicicolin H

High-resolution mass spectrometry (HRMS) confirms the molecular formula of Illicicolin H.

Ion	m/z [M+H] <sup>+</sup>	Molecular Formula
Calculated	434.2326	C <sub>27</sub> H <sub>32</sub> NO <sub>4</sub>
Observed	434.2328	C <sub>27</sub> H <sub>31</sub> NO <sub>4</sub>

## Experimental Protocols

The following sections detail the methodologies used to obtain the spectroscopic data for Illicicolin H.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

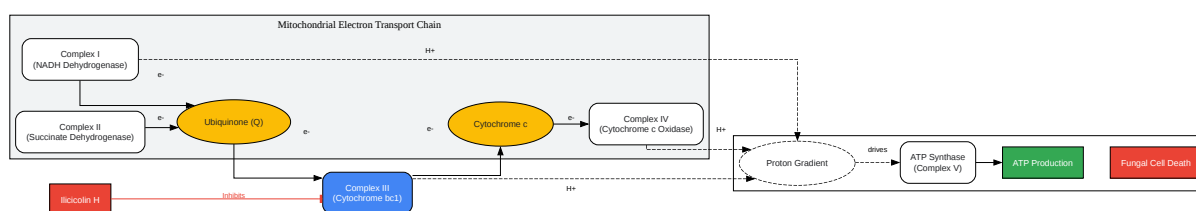
NMR spectra were acquired on a 400 MHz spectrometer. The sample was dissolved in deuterated dimethyl sulfoxide (DMSO-d6). <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra were recorded at room temperature. 2D NMR experiments, including COSY, HSQC, and HMBC, were performed to facilitate the complete assignment of proton and carbon signals.

### Mass Spectrometry (MS)

High-resolution mass spectrometry was performed using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) mass analyzer. The sample was dissolved in methanol and introduced into the mass spectrometer via direct infusion. The data was acquired in positive ion mode.

## Mechanism of Action: Signaling Pathway

Ilicicolin H exerts its antifungal effect by inhibiting the mitochondrial cytochrome bc1 complex (Complex III). This inhibition disrupts the electron transport chain, leading to a decrease in ATP production and ultimately cell death. The following diagram illustrates the signaling pathway affected by Ilicicolin H.

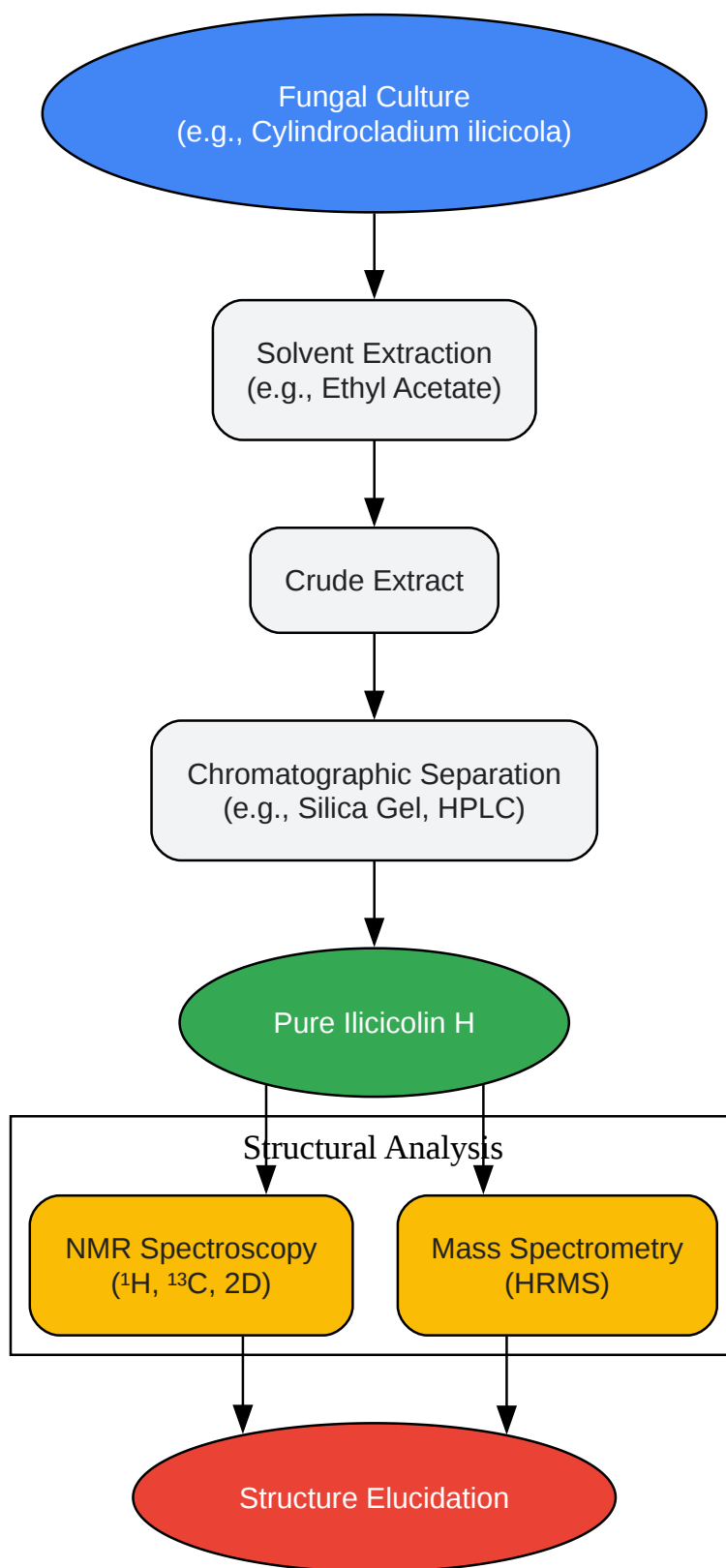


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Caption: Inhibition of Complex III by Ilicicolin H.

## Experimental Workflow

The general workflow for the isolation and characterization of Ilicicolin H is depicted below.



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Caption: General workflow for Illicicolin H isolation.

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## References

- 1. Antifungal Spectrum, In Vivo Efficacy, and Structure–Activity Relationship of Illicicolin H - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of the yeast cytochrome bc1 complex by illicicolin H, a novel inhibitor that acts at the Qn site of the bc1 complex - PubMed [pubmed.ncbi.nlm.nih.gov]
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